

Diisopropyl Ether: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl ether*

Cat. No.: *B094823*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **diisopropyl ether** (DIPE). The information is presented to support its use in research, scientific analysis, and drug development, with a strong emphasis on safety and proper handling.

General Information

Diisopropyl ether (CAS No: 108-20-3) is a secondary ether characterized by the presence of two isopropyl groups attached to an oxygen atom.^{[1][2]} It is a colorless, volatile liquid with a sharp, sweet, ether-like odor.^{[1][3][4]} DIPE is primarily used as a solvent for a wide range of organic compounds, including oils, waxes, and resins.^{[3][4]} It also finds application as an extractant in pharmaceutical and chemical syntheses and as an oxygenate additive in gasoline.^{[2][3]}

Physical Properties

The physical properties of **diisopropyl ether** are crucial for its application as a solvent and for process design. A summary of these properties is provided in the tables below.

General Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O	[1][2][3]
Molecular Weight	102.177 g/mol	[2][3]
Appearance	Colorless liquid	[1][2][3]
Odor	Sharp, sweet, ether-like	[1][2][3]

Thermal Properties

Property	Value	Reference(s)
Boiling Point	68.5 °C (155.3 °F; 341.6 K)	[2][3]
Melting Point	-60 °C (-76 °F; 213 K)	[2]
Flash Point	-28 °C (-18 °F)	[1][3]
Autoignition Temperature	443 °C (830 °F)	[3]

Density and Solubility

Property	Value	Reference(s)
Density	0.725 g/mL at 20 °C	[1][2]
Solubility in Water	2 g/L at 20 °C	[2]
Miscibility	Miscible with organic solvents	[2][3]

Vapor Properties

Property	Value	Reference(s)
Vapor Pressure	119 mmHg at 20 °C	[2]
Vapor Density	3.5 (air = 1)	[3][4]
Lower Explosive Limit (LEL)	1.4% in air	[3]
Upper Explosive Limit (UEL)	21% in air	[3]

Chemical Properties and Reactivity

Diisopropyl ether is a relatively stable compound but exhibits reactivity typical of ethers. Its most significant chemical property is the propensity to form explosive peroxides upon exposure to air and light.

Peroxide Formation

Diisopropyl ether is highly prone to forming explosive organic peroxides when stored in the presence of air.^{[2][5]} This process is more rapid than with diethyl ether due to the presence of secondary carbons adjacent to the ether oxygen.^{[2][5]} These peroxides are sensitive to shock, heat, and friction, and can detonate violently, especially upon concentration during distillation.^{[2][6]} It is crucial to test for the presence of peroxides before heating or distilling **diisopropyl ether**.^{[2][7]} Antioxidants like butylated hydroxytoluene (BHT) are often added to inhibit peroxide formation.^[2]

Other Reactions

Like other ethers, **diisopropyl ether** can act as a Lewis base, forming complexes with Lewis acids. It is generally inert to many reagents but can be cleaved by strong acids.^{[3][6]} It may react violently with strong oxidizing agents.^{[3][6]}

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **diisopropyl ether**.

NMR Spectroscopy

- ¹H NMR: The proton NMR spectrum of **diisopropyl ether** is characterized by a septet corresponding to the two methine (CH) protons and a doublet for the twelve methyl (CH₃) protons. The protons on the carbon adjacent to the ether oxygen are deshielded and appear in the 3.4-4.5 ppm region.^[8]
- ¹³C NMR: The carbon NMR spectrum shows two distinct signals. The carbon atom directly bonded to the oxygen (CH) appears in the 50-80 ppm region.^[8]

Infrared (IR) Spectroscopy

The IR spectrum of **diisopropyl ether** displays a characteristic strong C-O stretching vibration in the fingerprint region, typically between 1000 and 1300 cm^{-1} .^[8] The absence of strong absorptions for O-H or C=O groups helps to confirm the ether functionality.^[8]

Mass Spectrometry

The electron ionization mass spectrum of **diisopropyl ether** shows a molecular ion peak (M^+) at m/z 102.^[9] Common fragmentation patterns include the loss of an isopropyl group, leading to a significant peak at m/z 87, and the formation of a base peak at m/z 45.^[10]

Experimental Protocols

The following sections outline general methodologies for determining key physical and chemical properties of **diisopropyl ether**. For rigorous analysis, adherence to specific ASTM or other standardized protocols is recommended.

Determination of Boiling Point (Distillation Method)

Objective: To determine the boiling point of **diisopropyl ether**.

Methodology:

- Assemble a simple distillation apparatus in a fume hood.
- Place a volume of **diisopropyl ether** (e.g., 20 mL) into the distilling flask along with a few boiling chips.
- Position a thermometer so that the top of the bulb is level with the bottom of the side-arm of the distilling flask.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point.^{[3][7]}
- Record the atmospheric pressure, as boiling point is pressure-dependent.

Determination of Density (Digital Density Meter)

Objective: To measure the density of **diisopropyl ether**.

Methodology: This procedure is based on the principles of ASTM D4052.[\[11\]](#)[\[12\]](#)

- Calibrate the digital density meter according to the manufacturer's instructions using a certified reference standard.
- Ensure the measuring cell is clean and dry.
- Inject the **diisopropyl ether** sample into the measuring cell, ensuring no air bubbles are present.
- Allow the temperature of the sample to equilibrate to the desired measurement temperature (e.g., 20 °C).
- The instrument will measure the oscillation period of a U-tube containing the sample and calculate the density.
- Record the density reading.

Determination of Water Solubility

Objective: To determine the approximate solubility of **diisopropyl ether** in water.

Methodology:

- In a small, sealed container (e.g., a vial), add a known volume of **diisopropyl ether** (e.g., 1 mL).
- Incrementally add a known volume of deionized water, shaking vigorously after each addition.
- Observe for the formation of a single, clear phase (soluble) or the persistence of two distinct layers (insoluble or slightly soluble).[\[5\]](#)
- The approximate solubility can be determined by the volume of water added before phase separation occurs. For a more quantitative analysis, techniques like Karl Fischer titration can be used to determine the water content in the ether-rich phase.[\[13\]](#)

Detection of Peroxides (Potassium Iodide Method)

Objective: To qualitatively test for the presence of peroxides in **diisopropyl ether**.

Methodology:

- In a clean, dry test tube, add approximately 1-2 mL of the **diisopropyl ether** sample.
- Add 1 mL of a freshly prepared 10% (w/v) potassium iodide solution.^[4]
- Add a few drops of glacial acetic acid and shake the mixture.
- The formation of a yellow to brown color indicates the presence of peroxides, with the intensity of the color correlating to the peroxide concentration.^[8] A blue-black color will be observed if a starch indicator is added in the presence of peroxides.^[4]

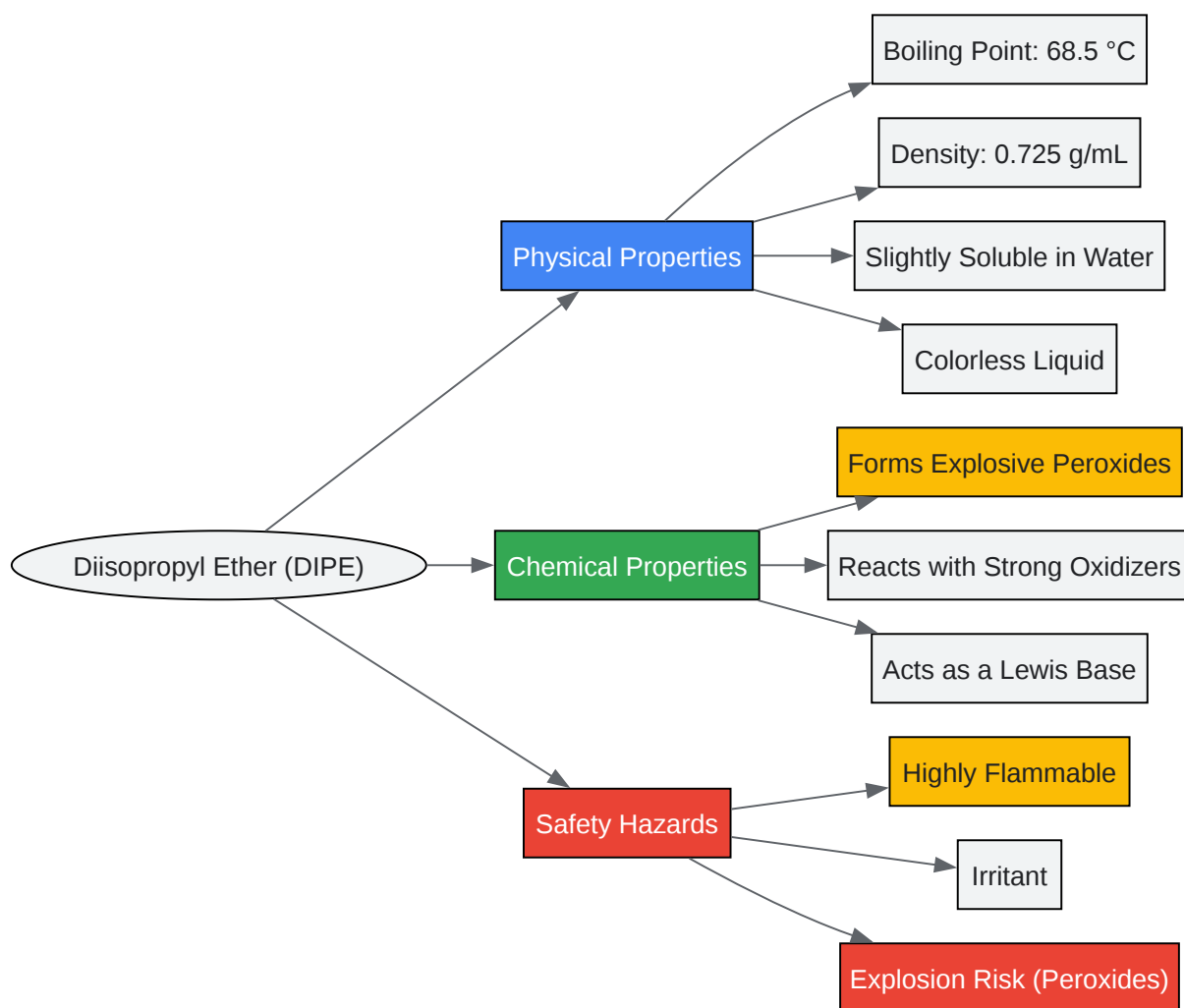
For quantitative analysis, standardized methods such as ASTM E299 should be followed, which involves a colorimetric determination of the iodine released.^{[1][2][14]}

Safety and Handling

Diisopropyl ether is a highly flammable liquid and a strong irritant.^{[3][15]} It is crucial to handle it in a well-ventilated area, away from ignition sources.^{[15][16]} Due to its tendency to form explosive peroxides, it should be stored in airtight containers, away from light and heat.^{[2][5][7]} Containers should be dated upon receipt and opening, and the peroxide content should be tested regularly, especially for older samples or before any distillation process.^{[2][7]}

Visualization

The following diagram illustrates the key properties and hazards associated with **diisopropyl ether**, providing a quick reference for laboratory personnel.



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Key Properties and Hazards of **Diisopropyl Ether**.

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